

Application Notes and Protocols for Measuring 2-HG Levels Following TQ05310 Treatment

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Compound of Interest

Compound Name: TQ05310
Cat. No.: B15574256

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Introduction

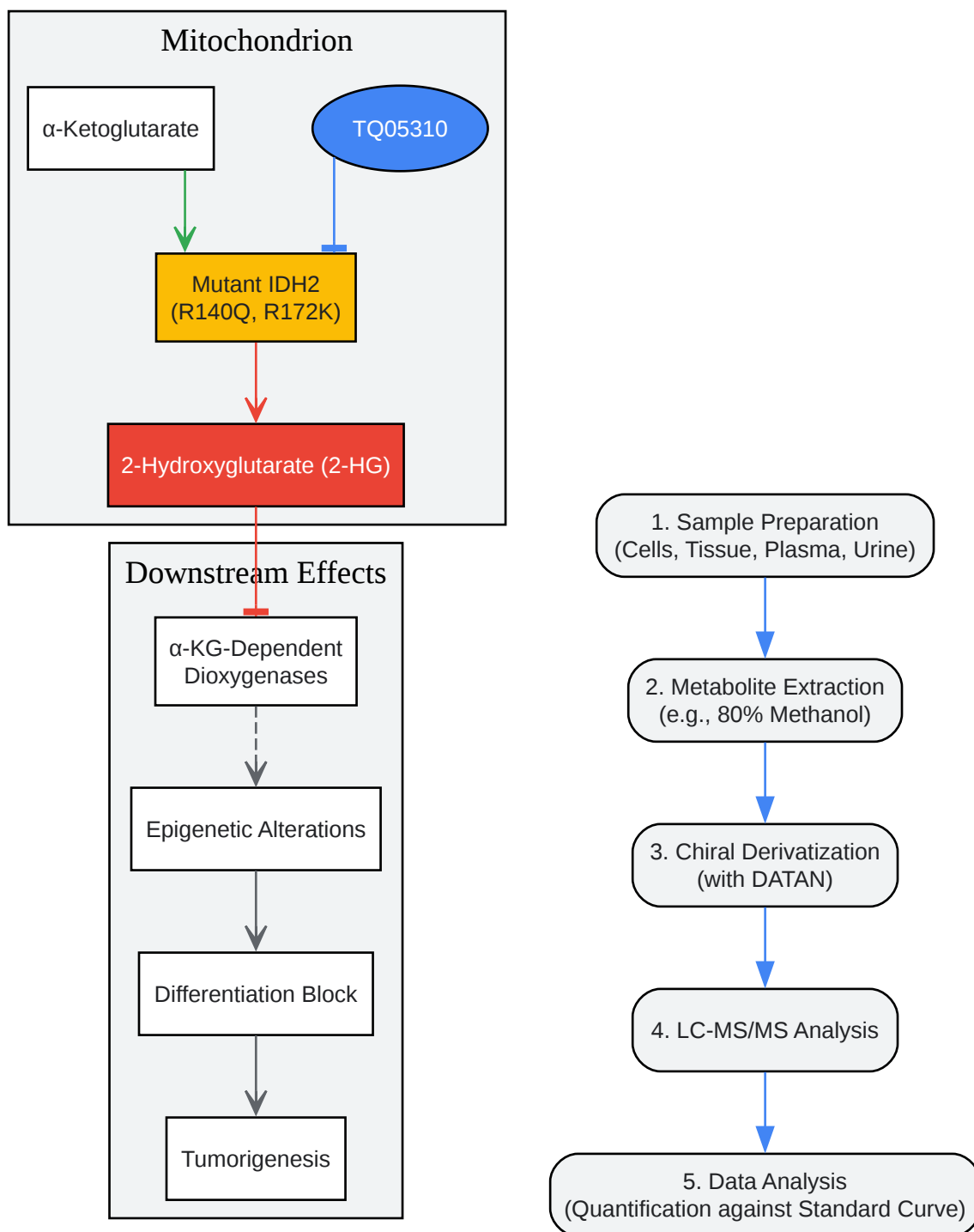
Mutations in the isocitrate dehydrogenase 2 (IDH2) enzyme are implicated in various cancers, leading to the production of the oncometabolite D-2-hydroxyglutarate (2-HG). **TQ05310** is a potent and selective inhibitor of mutant IDH2, specifically targeting the R140Q and R172K variants.^{[1][2]} By inhibiting the neomorphic activity of these mutant enzymes, **TQ05310** effectively suppresses the production of 2-HG.^{[1][2][3]} Accurate measurement of 2-HG levels is therefore a critical pharmacodynamic biomarker for assessing the target engagement and therapeutic efficacy of **TQ05310** in both preclinical and clinical settings.

These application notes provide detailed protocols for the quantification of 2-HG in biological samples following treatment with **TQ05310**, primarily utilizing liquid chromatography-tandem mass spectrometry (LC-MS/MS), the gold-standard for this application.

Signaling Pathway and Mechanism of Action

Mutant IDH2 enzymes gain a neomorphic function, converting α -ketoglutarate (α -KG) to 2-HG.^[3] This accumulation of 2-HG competitively inhibits α -KG-dependent dioxygenases, including

histone and DNA demethylases, leading to epigenetic alterations and a block in cellular differentiation, thereby promoting tumorigenesis.[4] **TQ05310** directly binds to and inhibits the mutant IDH2 enzyme, restoring normal metabolic function and reducing 2-HG levels.[1]



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References

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